

Propargite application rates for spider mite control

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Compound Focus: Propargite

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Product Chemistry and Mode of Action

Propargite is a **sulfite ester acaricide** primarily formulated as an emulsifiable concentrate (EC), commonly at 570 g/L (57% EC) [1]. Its mode of action is **contact-based**, requiring direct application to the target pests [2]. **Propargite** disrupts mite respiration and nervous system function, leading to rapid paralysis and death [1]. It is effective against all active life stages (larvae, nymphs, and adults) but is not ovicidal, meaning it does not kill eggs [1] [3].

Application Rates and Use Specifications

Table 1: Propargite Application Rates by Crop

Crop	Application Rate (L/ha)	Application Method	Target Pests	Additional Notes
Cotton	0.75 - 1.5 [1]	Foliar spray [1]	Spider mites, Red mites [1]	Ensure thorough coverage of both leaf surfaces [1].

Crop	Application Rate (L/ha)	Application Method	Target Pests	Additional Notes
Citrus	0.75 - 1.5 [1]	Foliar spray [1]	Citrus red mite (<i>Panonychus citri</i>) [1]	-
Apples	Labeled [2]	Foliar spray [2]	Spider mites, Red mites [2]	-
Grapes	Labeled [2]	Foliar spray [2]	Spider mites, Red mites [2]	-
Soybeans	0.75 - 1.5 [1]	Foliar spray [1]	Twospotted spider mite (<i>Tetranychus urticae</i>) [3]	Apply at first signs of infestation; scout 5-7 days after application [3].
Tomatoes, Beans	0.75 - 1.5 [1]	Foliar spray [1]	Twospotted spider mite, other resistant species [1]	-
Ornamentals	Labeled [2] [1]	Foliar spray [2] [1]	Various mite species [2] [1]	-

Table 2: Propargite Comparison with Other Miticides

Insecticide Group	Common Name	Target Mite Stages	Key Crops	Resistance & Notes
12C (Propargite)	Propargite (Comite) [3]	Egg, Immature [3]	Citrus, Cotton, Soybeans, etc. [1] [3]	-
1B (Organophosphate)	Dimethoate [3]	Adult, Immature [3]	Corn, Soybean [3]	Known mite resistance concerns [3].

Insecticide Group	Common Name	Target Mite Stages	Key Crops	Resistance & Notes
3A (Pyrethroid)	Bifenthrin [3]	Adult, Immature [3]	Corn, Soybean [3]	Can flare mite populations ; soybean aphid resistance concerns [3].
6	Abamectin (Agri-Mek) [3]	Adult, Immature [3]	Corn, Soybean [3]	-
10B	Etoxazole (Zeal) [3]	Egg, Immature [3]	Corn, Soybean [3]	-
23	Spiromesifen (Oberon) [3]	Egg, Immature [3]	Corn, Soybean [3]	-

Experimental and Field Application Protocol

Scouting and Treatment Thresholds

Regular field scouting is critical. Use a **hand magnifying lens** to identify mites, eggs, and webbing on the undersides of leaves [4]. The **leaf stippling and discoloration** caused by feeding is the first visible evidence of infestation [2] [4].

For soybeans, use the following 0-5 scale to guide treatment decisions. Treatment is recommended at **Rating 3** [3]:

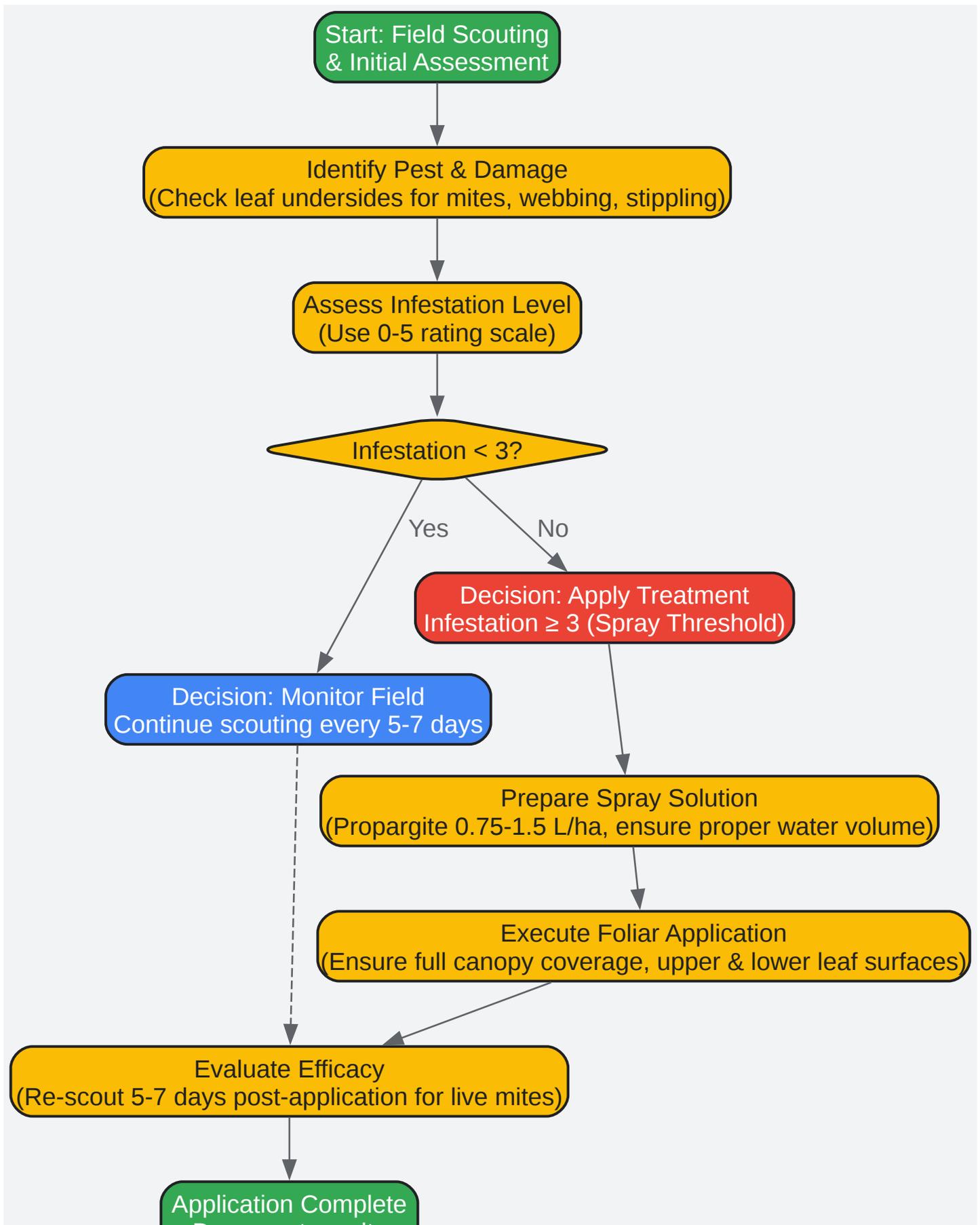
- **Rating 0:** No spider mites or injury.
- **Rating 1:** Minor stippling on lower leaves.
- **Rating 2:** Stippling common on lower leaves; small areas with yellowing.
- **Rating 3 (Spray Threshold):** Heavy stippling on lower leaves, progressing to middle canopy. Mites present in middle canopy, with scattered colonies in the upper canopy.

- **Rating 4 (Economic Loss):** Lower leaf yellowing apparent; leaf drop common; stippling and mites common in middle canopy.
- **Rating 5:** Lower leaf loss common; yellowing/browning moves into middle canopy; mites present in high levels in upper canopy.

Application Methodology

- **Timing:** Apply at the **first signs of mite infestation** when populations reach economic thresholds [1]. Conditions of temperatures >85°F, low humidity (<90%), and moisture stress favor rapid mite population growth [4].
- **Coverage:** Apply as a **foliar spray** using sufficient water volume to ensure thorough coverage of both the upper and lower leaf surfaces [1] [3]. Ground applications should use at least **20 gallons per acre (GPA)**, while aerial applications should use a minimum of **5 GPA** [3].
- **Resistance Management: Propargite** is classified as Group 12C [3]. To mitigate resistance risk, rotate with miticides from different mode of action groups (e.g., Groups 6, 10B, 23) [3].

The following workflow outlines the key stages of experimental field application, from initial assessment to post-application evaluation:



Document results

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Safety and Regulatory Considerations

Toxicological and Environmental Profile

Propargite is **moderately toxic to mammals** and can cause **dermal and ocular irritation** [5] [1]. Toxicokinetic studies indicate it is readily absorbed, metabolized, and excreted after oral or dermal administration [5]. It is **harmful to aquatic organisms**; contamination of water bodies must be avoided [1].

Personal Protective Equipment (PPE)

- **Minimum PPE** for handlers includes chemical-resistant **gloves, goggles, a mask, and protective clothing** [1].

Regulatory Status

- **Propargite** is under ongoing registration review by the U.S. Environmental Protection Agency (EPA) as part of its standard 15-year cycle [6].
- Always check and adhere to **local agricultural guidelines and product labels**, as regulations and approved uses can vary by country and region [2].

Integrated Pest Management (IPM) Integration

Propargite is compatible with IPM programs [1]. However, be aware that certain broad-spectrum insecticides, particularly **pyrethroids**, can flare mite populations by harming their natural enemies [4] [7] [3]. A key biological control is a naturally occurring **fungal pathogen** that thrives under high humidity (>90%) and temperatures below 85°F [4]. Miticide and fungicide applications can negatively impact these beneficial pathogens [4] [3].

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